

Ethylene glycol 2-ethylhexyl ether CAS 1559-35-9 properties

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Compound of Interest

Compound Name: 2-(2-Ethylhexyloxy)ethanol

Cat. No.: B3422721

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An In-Depth Technical Guide to Ethylene Glycol 2-Ethylhexyl Ether (CAS 1559-35-9)

This technical guide provides a comprehensive overview of the core properties, synthesis, applications, and toxicological profile of Ethylene glycol 2-ethylhexyl ether (CAS 1559-35-9), geared towards researchers, scientists, and drug development professionals.

Physicochemical Properties

Ethylene glycol 2-ethylhexyl ether is a colorless liquid with a mild ether-like odor.[\[1\]](#) It is characterized by its low volatility and good solubility in a variety of organic solvents, while being slightly soluble in water.[\[2\]](#)[\[3\]](#)

Property	Value	Reference
Molecular Formula	C10H22O2	[4]
Molecular Weight	174.28 g/mol	[4]
Boiling Point	224.8 - 235 °C	[2] [3]
Density	0.88 g/cm³ at 25°C	[2]
Flash Point	109 °C (closed cup)	[3]
Vapor Pressure	0.02 mmHg	[1]
Solubility in Water	Slightly soluble	[3]

Synthesis

The synthesis of Ethylene glycol 2-ethylhexyl ether typically involves the direct etherification of ethylene glycol with 2-ethylhexanol under acidic conditions.[\[2\]](#) Another synthetic route is the alkylation of ethylene glycol with 2-ethylhexyl halides in the presence of a base.[\[2\]](#)

Applications

Due to its solvent properties, Ethylene glycol 2-ethylhexyl ether is utilized in a range of industrial applications:

- Coatings and Paints: It serves as a coalescing agent in paints and coatings.[\[2\]](#)
- Cleaning Products: Its ability to dissolve various substances makes it an effective solvent in cleaning formulations.[\[2\]](#)
- Industrial Solvents: It is used as a solvent in printing inks and for road materials.
- Chemical Intermediate: It acts as a building block in the synthesis of other chemical compounds.[\[2\]](#)

Toxicology and Metabolism

The toxicological profile of Ethylene glycol 2-ethylhexyl ether has been evaluated in several studies. It is considered to be of low to moderate acute toxicity.

Toxicological Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	7832 mg/kg (fasted)	[2]
5149 mg/kg (fed)				[2]
LD50	Mouse	Oral	7308 mg/kg (fasted)	[2]
3898 mg/kg (fed)				[2]
LD50	Rabbit	Dermal	2.12 mL/kg	[2]

Metabolism

A study by Watson et al. (2021) investigated the disposition and metabolism of Ethylene glycol 2-ethylhexyl ether in rats and mice.^[5] The compound was found to be well-absorbed following oral administration and moderately absorbed after dermal application.^[5] It is extensively metabolized, with very little of the parent compound detected in urine.^[5] Notably, the alkoxyacetic acid metabolite, which is associated with the toxicity of other shorter-chain ethylene glycol ethers, was not detected in this study.^[5]

Experimental Protocols

Disposition and Metabolism Study (Watson et al., 2021)

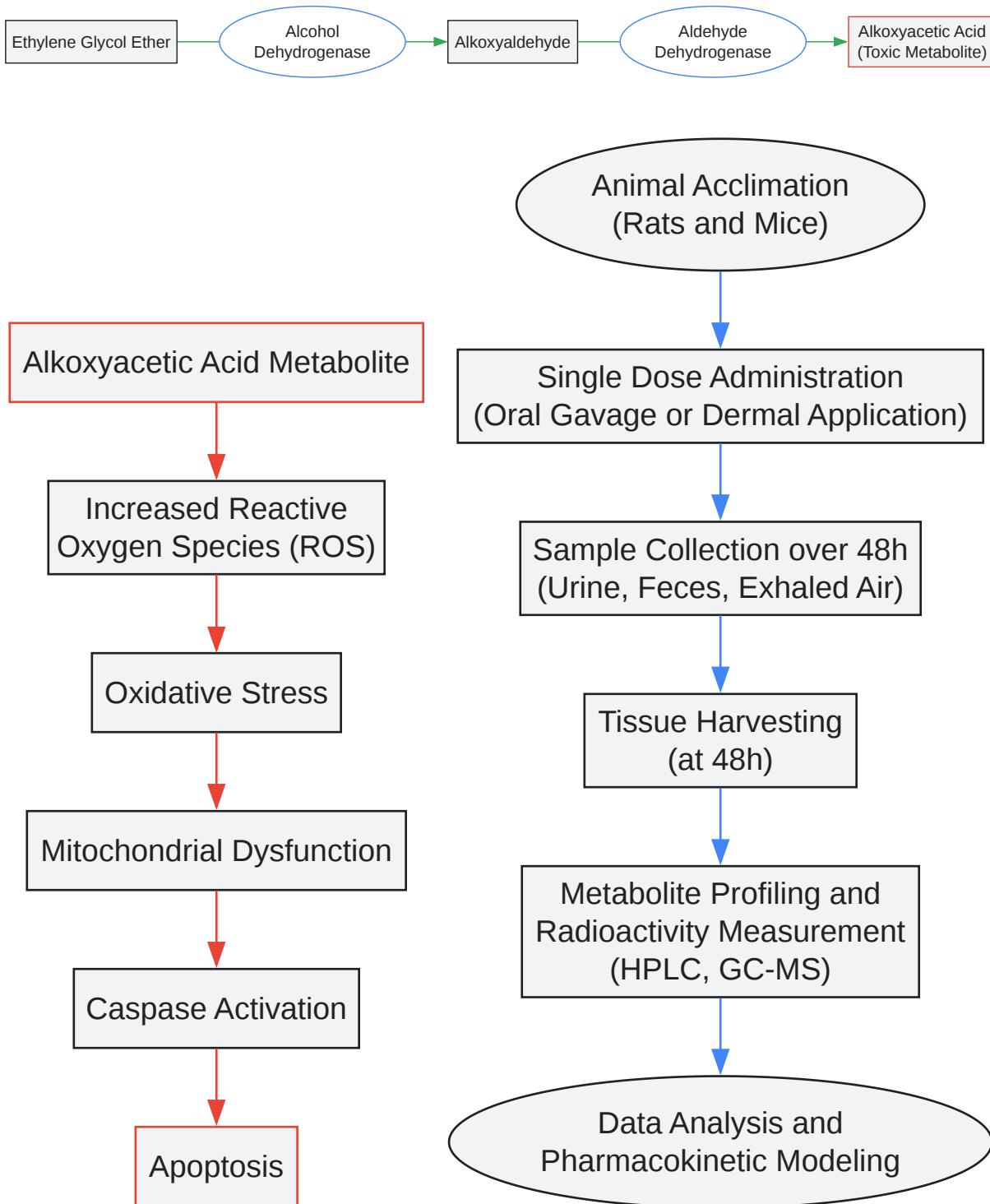
- Test Animals: Sprague Dawley rats and B6C3F1/N mice.
- Administration:
 - Oral: Single gavage administration of [14C]EGEHE in corn oil at doses of 50, 150, or 500 mg/kg.
 - Dermal: Single application of 50 mg/kg [14C]EGEHE in ethanol.
- Sample Collection: Urine, feces, and exhaled air were collected over 48 hours. Tissues were collected at the end of the study for radioactivity analysis.
- Analysis: High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) were used to identify and quantify metabolites in urine.
- In Vitro Studies: Rat hepatocytes were incubated with [14C]EGEHE to determine the rate of clearance.

Range-Finding Toxicity Studies (Smyth et al., 1954; Krasavage and Vlaovic, 1982)

Summaries of these older studies indicate that they involved acute oral LD50 determination in rats and mice, and acute dermal LD50 determination in rabbits.^[2] The studies by Krasavage and Vlaovic (1982) also included a six-week repeat-dose gavage study in rats.^[2] Detailed experimental protocols for these studies are not readily available in the public domain.

Visualizations

General Metabolic Pathway of Ethylene Glycol Ethers



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